

A Multi-Spectroscopic Approach to the Structural Confirmation of 2',4'-Dichlorovalerophenone

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Compound of Interest

Compound Name: 2',4'-Dichlorovalerophenone

Cat. No.: B1589665

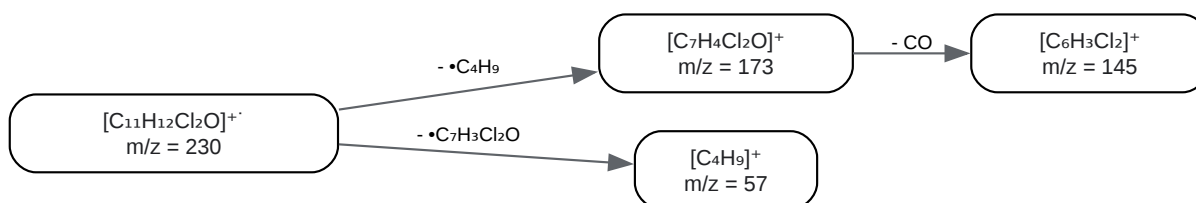
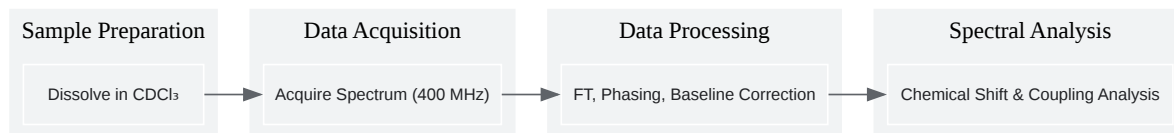
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A Senior Application Scientist's Guide for Researchers in Drug Development and Chemical Synthesis

In the landscape of pharmaceutical and agrochemical development, the unambiguous structural confirmation of key intermediates is a cornerstone of robust scientific research. **2',4'-Dichlorovalerophenone**, a crucial building block in the synthesis of various bioactive molecules, demands rigorous characterization to ensure the integrity of subsequent synthetic steps and the final product's efficacy and safety.^[1] This guide provides a comprehensive, multi-spectroscopic workflow for the structural elucidation of **2',4'-Dichlorovalerophenone**, integrating experimental data with predictive analysis and comparative insights. We will delve into the interpretation of ¹H Nuclear Magnetic Resonance (NMR), ¹³C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data, offering a self-validating system for confident structural assignment.

The Molecular Blueprint: Understanding the Structure of 2',4'-Dichlorovalerophenone

Before delving into the spectroscopic data, it is essential to visualize the target molecule. **2',4'-Dichlorovalerophenone** (C₁₁H₁₂Cl₂O) possesses a dichlorinated aromatic ring attached to a five-carbon aliphatic chain via a ketone functional group. This structure presents distinct regions that will manifest uniquely in different spectroscopic analyses.



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References

- 1. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]
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